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tris(trimethylsilylmethyl)phosphine CAS number 18077-42-4

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Compound of Interest

TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE

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B096055

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An In-depth Technical Guide to Tris(trimethylsilylmethyl)phosphine (CAS 18077-42-4)

This technical guide provides a comprehensive overview of **tris(trimethylsilylmethyl)phosphine**, a sterically hindered organophosphorus compound. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its properties, synthesis, and applications as a ligand in coordination chemistry.

Chemical and Physical Properties

Tris(trimethylsilylmethyl)phosphine, with the molecular formula C12H33PSi3, is a white solid at room temperature.[1] Its structure, featuring three bulky trimethylsilylmethyl groups attached to a central phosphorus atom, results in significant steric hindrance, which influences its reactivity and coordination chemistry.

Table 1: Physical and Chemical Properties of **Tris(trimethylsilylmethyl)phosphine**



Property	Value	Reference
CAS Number	18077-42-4	[1]
Molecular Formula	C12H33PSi3	[1]
Molecular Weight	292.62 g/mol	[1]
Appearance	White solid	[1]
Melting Point	66-70 °C	[1]
Boiling Point	70 °C @ 1 mmHg	[1]
Solubility	Reacts with water	[1]

Synthesis

A general, detailed experimental protocol for the synthesis of **tris(trimethylsilylmethyl)phosphine** is not readily available in the public domain. However, a synthetic approach has been described involving the reaction of a tungsten complex with (trimethylsilyl)methylmagnesium chloride.

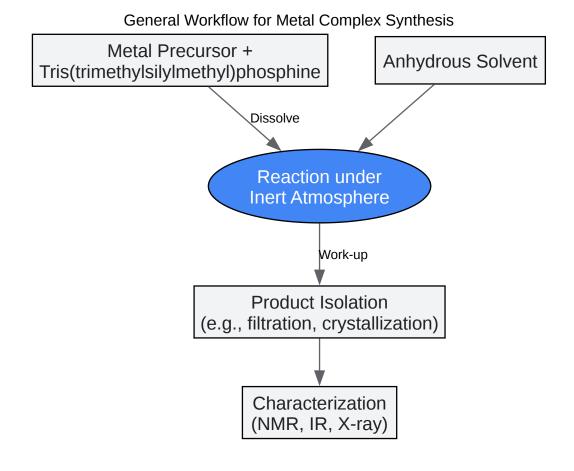
Reactivity and Applications in Coordination Chemistry

Tris(trimethylsilylmethyl)phosphine is primarily utilized as a bulky phosphine ligand in coordination chemistry. It readily reacts with a variety of transition metal precursors to form stable metal complexes.

General Experimental Protocol for the Synthesis of Metal Complexes

The synthesis of metal complexes of **tris(trimethylsilylmethyl)phosphine** typically involves the reaction of the phosphine with a suitable metal halide or other precursor in an appropriate solvent under an inert atmosphere. The general workflow is depicted below.





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Caption: General workflow for the synthesis of metal complexes.

Complexes with a wide range of metals have been synthesized, including ruthenium, rhodium, iridium, nickel, palladium, platinum, copper, silver, gold, zinc, cadmium, and mercury.[2]

Spectroscopic Data of Representative Metal Complexes

The formation of these complexes has been confirmed by infrared and nuclear magnetic resonance spectroscopy.[2]

Table 2: Spectroscopic Data for Selected Metal Complexes of **Tris(trimethylsilylmethyl)phosphine**

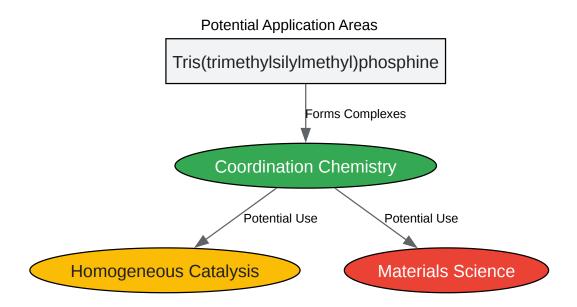


Complex	IR Data (cm⁻¹)	¹H NMR Data (δ, ppm)	Reference
trans-[RhCl(CO) (siphos)2]	ν(CO) 1950	9.90 (CH ₂), 9.85 (SiMe ₃)	[2]
trans-[IrCl(CO) (siphos)2]	ν(CO) 1945	9.88 (CH ₂), 9.83 (SiMe ₃)	[2]
trans-[PdCl ₂ (siphos) ₂]	-	9.82 (CH ₂), 9.77 (SiMe ₃)	[2]
trans-[PtCl2(siphos)2]	-	9.80 (CH ₂), 9.75 (SiMe ₃)	[2]
*siphos = tris(trimethylsilylmethy l)phosphine			

Potential Applications

While the primary application of **tris(trimethylsilylmethyl)phosphine** is as a ligand, its bulky nature suggests potential in catalysis where control of the metal's coordination sphere is crucial. However, specific catalytic applications have not been extensively reported. There is currently no available information on its use in drug development.





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Caption: Logical relationship of potential applications.

Safety and Handling

Tris(trimethylsilylmethyl)phosphine is a hazardous chemical and should be handled with extreme care in a well-ventilated fume hood by trained personnel.[1] It is crucial to wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. The compound is reported to react with water and may be pyrophoric.[1]

Table 3: Hazard and Safety Information



Hazard	Precaution	Reference
Flammability	May be pyrophoric. Keep away from heat, sparks, and open flames.	[1]
Reactivity	Reacts with water and moisture in the air. Handle under an inert atmosphere.	[1]
Health Hazards	May cause eye and skin irritation. May be harmful if inhaled.	[1]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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